

# Essential Safety and Logistics for Handling Lornoxicam

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## Compound of Interest

Compound Name: Lornoxicam


Cat. No.: B1675139

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of **Lornoxicam** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Hazard Identification and Classification

**Lornoxicam** is classified as acutely toxic if swallowed.<sup>[1][2][3][4]</sup> Appropriate handling and personal protective equipment are critical to prevent exposure.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity (Oral), Category 1 or 2	H300: Fatal if swallowed <sup>[1][2][3][4]</sup>	 alt text	Danger

Physical and Chemical Properties	
Appearance	Slightly pale yellow to yellow crystal or powder[4]
Molecular Formula	C13H10ClN3O4S2[3]
Molecular Weight	371.82 g/mol [3]
Melting Point	230°C (decomposition)[4]
Storage Temperature	Store below 30°C, away from light and in a dry place.[5] For reconstituted solutions, do not store above 25°C and keep the vial in the outer carton.[6]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure risk. The following table outlines the recommended PPE for handling **Lornoxicam**.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.[7]	Protects against splashes and dust particles.
Hand Protection	Wear protective, chemical-impermeable gloves.[3][7]	Prevents skin contact and absorption.
Body Protection	Wear a protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[7][8]	Minimizes skin exposure to spills or dust.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter device (EN 143).[1]	Protects against inhalation of fine dust particles.

## Operational and Disposal Plans

Adherence to standardized procedures for handling, storage, and disposal is crucial for laboratory safety.

### Handling and Storage Procedures

- Engineering Controls: Handle **Lornoxicam** in a well-ventilated place, preferably with local exhaust ventilation.<sup>[7][9]</sup> Ensure safety showers and eye wash stations are readily accessible.<sup>[3]</sup>
- Safe Handling Practices:
  - Avoid contact with skin and eyes.<sup>[7][9]</sup>
  - Avoid the formation of dust and aerosols.<sup>[7][9]</sup>
  - Do not eat, drink, or smoke in areas where **Lornoxicam** is handled or stored.<sup>[1][3][4]</sup>
  - Wash hands thoroughly after handling.<sup>[1][2][3][4]</sup>
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[7][9]</sup>
  - Store locked up.<sup>[1][3][4]</sup>
  - Keep away from food, drink, and animal feedingstuffs.<sup>[1]</sup>

### Disposal Plan

Dispose of **Lornoxicam** and its container in accordance with local, state, and federal regulations.

- Unused Product: Dispose of contents/container to an appropriate treatment and disposal facility.<sup>[7]</sup> This may involve an industrial combustion plant.<sup>[1]</sup>
- Empty Containers: Do not reuse empty containers.

- General Guidance for Pharmaceutical Waste:
  - The preferred method for disposing of unused medicines is through a DEA-registered drug take-back program.[\[10\]](#)[\[11\]](#)
  - If a take-back program is unavailable, and there are no specific disposal instructions, the following steps can be taken for disposal in household trash:
    1. Remove the medicine from its original container.[\[11\]](#)[\[12\]](#)
    2. Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. Do not crush tablets or capsules.[\[10\]](#)[\[11\]](#)[\[12\]](#)
    3. Place the mixture in a sealed plastic bag or other sealed container to prevent leakage.[\[10\]](#)[\[11\]](#)
    4. Dispose of the sealed container in the household trash.[\[12\]](#)
    5. Scratch out all personal information on the prescription label of the empty container before recycling or discarding.[\[11\]](#)[\[12\]](#)

## Emergency Procedures

Immediate and appropriate response to emergencies can significantly mitigate harm.

## First Aid Measures

Exposure Route	First Aid Instructions
If Swallowed	Immediately call a POISON CENTER or doctor. [1][4] Rinse mouth.[1][2][3][4] Do NOT induce vomiting.[1]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical assistance.[13]
On Skin	Immediately remove all contaminated clothing. [2] Rinse skin with plenty of water.[3][13]
In Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[4]

## Spill and Leak Procedures

In the event of a spill, follow these steps to ensure safe cleanup and containment.

- Evacuate: Evacuate personnel to safe areas.[7]
- Ventilate: Ensure adequate ventilation of the affected area.[1]
- Personal Protection: Wear appropriate personal protective equipment, including a respirator, chemical-resistant gloves, and safety goggles.[7][13]
- Containment: Prevent further leakage or spillage if it is safe to do so.[7] Cover drains to prevent entry into the sewer system.[1]
- Cleanup:
  - Mechanically take up the spilled material (e.g., sweep or vacuum).[1] Avoid generating dust.[7]

- Absorb solutions with an inert, finely-powdered liquid-binding material.[3][9]
- Collect the spilled material and place it in a suitable, closed container for disposal.[1][7]
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[3][9]



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Caption: Workflow for handling a **Lornoxicam** spill.

## Firefighting Measures

- Suitable Extinguishing Media: Use water, foam, or ABC powder.[1] Carbon dioxide and dry chemical powder are also acceptable.[13]
- Unsuitable Extinguishing Media: Do not use a water jet.[1]
- Special Hazards: Deposited combustible dust has the potential for explosion.[1] Hazardous combustion products may include nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.[1]
- Protective Equipment: In case of fire, wear a self-contained breathing apparatus.[7]

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## References

- 1. chemos.de [chemos.de]
- 2. chemdmart.com [chemdmart.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. squarepharma.com.bd [squarepharma.com.bd]
- 6. assets.hpra.ie [assets.hpra.ie]
- 7. echemi.com [echemi.com]
- 8. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 9. Lornoxicam|70374-39-9|MSDS [dcchemicals.com]
- 10. Medication disposal: How-to guide for different types [medicalnewstoday.com]
- 11. dea.gov [dea.gov]
- 12. fda.gov [fda.gov]
- 13. kmpharma.in [kmpharma.in]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Lornoxicam]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675139#personal-protective-equipment-for-handling-lornoxicam]

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